determining threshold of toxicological concern (TTC) for alkyl mesylates

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Compound of Interest

Compound Name:	*2-Methylbutyl methanesulfonate*
Cat. No.:	*B12288055*

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Technical Comparison Guide: Determination of TTC for Alkyl Mesylates

Executive Summary: The "Generic" vs. "Compound-Specific" Dilemma

Alkyl mesylates (e.g., methyl-, ethyl-, isopropyl- methanesulfonate) are potent mutagenic impurities (PMIs) frequently formed during the synthesis of mesylate salt drugs. While the regulatory default is a conservative Generic TTC, this "safe harbor" limit often imposes unnecessary manufacturing constraints.

This guide compares the performance of three determination strategies:

- The Standardized Approach: Default ICH M7 TTC (1.5 µ g/day).
- The Precision Approach: Compound-Specific AI Calculation (Derivation from TD50).
- The Analytical Verification: Performance of GC-MS vs. Derivatization LC-MS/MS in enforcing these limits.

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Key Insight: Adopting the Precision Approach for alkyl mesylates can increase the allowable limit by 10-20x compared to the Standardized Approach, significantly reducing the burden on purification processes without compromising safety.

Comparative Analysis of Determination Strategies

Strategy A: The Standardized Approach (Generic TTC)

Definition: Application of the default threshold for mutagenic impurities with unknown carcinogenic potency. Limit:1.5 µ g/day (Lifetime exposure).[1][2][3]

- Pros: Requires no toxicological data search; universally accepted by regulatory bodies (FDA, EMA) without complex justification.
- Cons: Extremely restrictive. For a drug with a Maximum Daily Dose (MDD) of 1 g, the impurity limit is 1.5 ppm. This often demands expensive process changes or multiple recrystallization steps.

Strategy B: The Precision Approach (Compound-Specific AI)

Definition: Calculation of an Acceptable Intake (AI) based on specific rodent carcinogenicity data (TD50) for the specific alkyl mesylate. Mechanism: Linear extrapolation from the TD50 (dose giving 50% tumor incidence) to a 1:100,000 risk level.[3]

Formula:

Note: Numerically, the AI in µ g/day is often equivalent to the TD50 in mg/kg/day.

Data Comparison Table: Generic vs. Specific Limits

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Alkyl Mesylate	CAS No.	Generic TTC Limit	Specific TD50 (Mouse)*	Calculated AI (Precision Approach)	Fold Increase
Methyl Methanesulfonate (MMS)	66-27-3	1.5 µ g/day	31.8 mg/kg/day	~31.8 µ g/day	21x
Ethyl Methanesulfonate (EMS)	62-50-0	1.5 µ g/day	21.9 mg/kg/day	~21.9 µ g/day	14x
Isopropyl Methanesulfonate (IMS)	926-06-7	1.5 µ g/day	Limited Data	Default to 1.5 µ g/day	1x

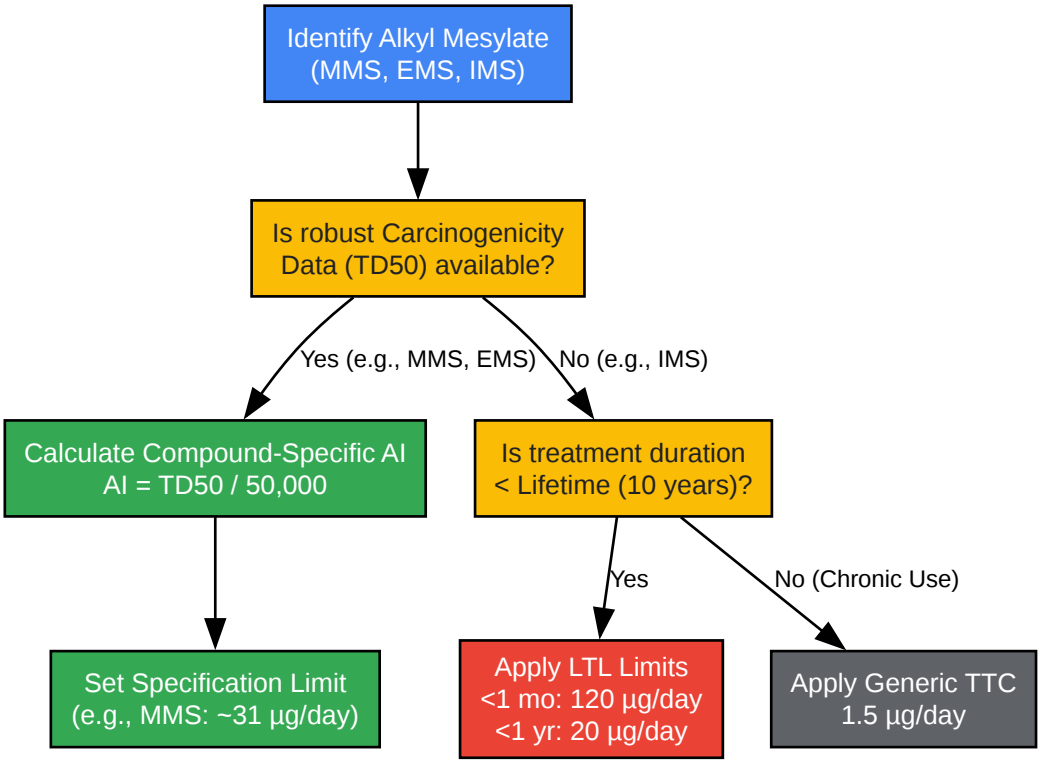
- Pros: Scientifically robust; permits significantly higher limits (e.g., ~30 ppm vs 1.5 ppm for a 1g dose), salvaging batches that would otherwise fail.
- Cons: Requires access to validated carcinogenic potency databases (CPDB, Lhasa Carcinogenicity Database) and toxicologist sign-off.

> *Critical Caveat: While EMS and MMS have robust TD50 data allowing higher limits, IMS often lacks sufficient study data, forcing a reversion to the generic 1.5 µ g/day limit unless read-across justification is accepted.*

Decision Logic & Workflow

The following diagram illustrates the decision matrix for selecting the appropriate determination strategy under ICH M7.

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Figure 1: Strategic decision tree for determining the regulatory limit of alkyl mesylates. Green paths indicate the "Precision Approach" yielding higher allowable limits.

Analytical Performance: Verifying the Threshold

Once the TTC is determined, the analytical method must demonstrate a Limit of Quantitation (LOQ) at or below the specification level (typically 30% of the limit).

Method A: Direct Injection GC-MS (The Gold Standard)

For volatile mesylates (MMS, EMS, IMS), Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred "Alternative" to HPLC.

- Mechanism: Separation based on volatility; detection via Electron Impact (EI) ionization.
- Performance Metrics:
  - LOQ: 0.01 – 0.05 ppm (Easily meets both Generic and Specific limits).

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- Specificity: High (Mass spectral fingerprint eliminates matrix interference).
- Throughput: High (No derivatization required).

Method B: Derivatization LC-MS/MS

Required when the API is thermally unstable or the mesylate is non-volatile.

- Mechanism: Reaction with a nucleophile (e.g., sodium diethyldithiocarbamate) to form a UV-active or ionizable adduct, followed by LC-MS/MS.
- Performance Metrics:
  - LOQ: 0.05 – 0.1 ppm.
  - Complexity: High (Requires reaction time, extraction, and byproduct management).
  - Risk: Incomplete derivatization can lead to false negatives.

Protocol: Validated GC-MS for Alkyl Mesylates

Objective: Quantify MMS and EMS at trace levels (0.5 ppm limit).

1. System Setup:

- Instrument: GC-MS (Single Quadrupole or Triple Quad) with Headspace or Direct Liquid Injection.
- Column: DB-624 or VF-624ms (30m x 0.32mm x 1.8µm) – Critical for separating volatile mesylates from solvent.
- Carrier Gas: Helium at 1.5 mL/min (Constant Flow).

2. Sample Preparation (Direct Injection):

- Solvent: Dichloromethane (DCM) or Methyl Isobutyl Ketone (MIBK). Note: Avoid alcohols (MeOH, EtOH) to prevent artifactual formation of mesylates in the injector port.
- Concentration: Dissolve 100 mg API in 2 mL solvent.

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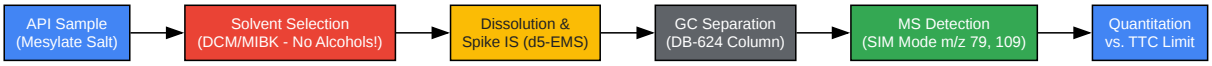
- Internal Standard: Deuterated EMS (d5-EMS) is mandatory for "Trustworthiness" to correct for matrix effects.

3. MS Parameters (SIM Mode):

- MMS: Monitor m/z 79, 80, 109.
- EMS: Monitor m/z 79, 109, 124.
- IMS: Monitor m/z 79, 123, 138.
- Dwell time: 100 ms per ion.

4. System Suitability Criteria (Self-Validating):

- S/N Ratio: > 10 for LOQ solution.[4]
- Recovery: Spike API at LOQ level; recovery must be 80-120%.
- Resolution: Baseline separation between solvent front and MMS.



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Figure 2: Analytical workflow ensuring integrity of alkyl mesylate quantification. The exclusion of alcoholic solvents is a critical control point.

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- To cite this document: BenchChem. [determining threshold of toxicological concern (TTC) for alkyl mesylates]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12288055/docs#determining-threshold-of-toxicological-concern-ttc-for-alkyl-mesylates]

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